Technical Characterization Guide: N-(2-naphthalenylmethylene)methanamine N-oxide

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Compound of Interest

Compound Name:	*Methanamine, N-(2-naphthalenylmethylene)-, N-oxide*
CAS No.:	*41106-04-1*
Cat. No.:	*B2646999*

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Executive Summary

N-(2-naphthalenylmethylene)methanamine N-oxide is a lipophilic nitrone derivative utilized primarily in two high-value research domains:

- Spin Trapping: It functions as a trap for short-lived free radicals (e.g., hydroxyl, superoxide, and carbon-centered radicals), forming stable nitroxide spin adducts detectable by Electron Paramagnetic Resonance (EPR) spectroscopy. The naphthalene moiety provides enhanced lipophilicity compared to the standard Phenyl-tert-butylnitrone (PBN), facilitating membrane-bound radical detection.
- 1,3-Dipolar Cycloaddition: It serves as a reactive 1,3-dipole for the synthesis of isoxazolidines, key intermediates in the development of bioactive alkaloids and peptidomimetics.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

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Property	Data / Specification
IUPAC Name	N-(2-naphthalenylmethylene)methanamine N-oxide
Common Name	-(2-Naphthyl)-N-methylnitrone
Molecular Formula	
Molecular Weight	185.22 g/mol
Physical State	Crystalline Solid (Needles)
Solubility	Soluble in , DCM, MeOH, DMSO; Insoluble in water.[1][2]
Isomerism	Exists predominantly as the Z-isomer (trans-orientation of aryl and oxygen) due to steric stability, though photoisomerization is possible under UV irradiation.

Synthesis Protocol

The synthesis relies on the condensation of 2-naphthaldehyde with N-methylhydroxylamine hydrochloride. This method is preferred over the oxidation of secondary amines due to its regioselectivity and higher yield.

Reagents & Materials

- Substrate: 2-Naphthaldehyde (1.0 eq)
- Reagent: N-Methylhydroxylamine hydrochloride (1.2 eq)
- Base: Sodium Bicarbonate (
) (2.0 eq)
- Solvent: Dichloromethane (DCM) or Ethanol (anhydrous)

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- Drying Agent: Anhydrous Magnesium Sulfate (

)

Step-by-Step Methodology

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-naphthaldehyde (10 mmol) in DCM (30 mL).
- Addition: Add N-methylhydroxylamine hydrochloride (12 mmol) to the solution. The mixture will remain heterogeneous.
- Basification: Slowly add

  (20 mmol) to the stirring mixture. Note: Gas evolution (

) will occur; ensure adequate venting.
- Reaction: Stir vigorously at Room Temperature (RT) for 6–12 hours. Monitor reaction progress via TLC (Silica gel; Eluent: EtOAc/Hexane 1:1). The aldehyde spot (

) should disappear, replaced by the lower

  nitrone spot (

).
- Workup:
  - Filter the reaction mixture to remove inorganic salts.
  - Wash the filtrate with water (

) and brine (

).
  - Dry the organic layer over anhydrous

    .

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- Purification: Concentrate the solvent under reduced pressure. Recrystallize the crude solid from hot Ethyl Acetate/Hexane or Ethanol to yield pure nitrone crystals.

Workflow Visualization

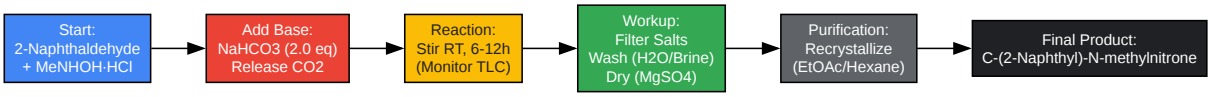

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Figure 1: Step-by-step synthesis workflow for the condensation of 2-naphthaldehyde with N-methylhydroxylamine.

Spectroscopic Characterization Data

The following data points are critical for confirming the structure and purity of the synthesized compound.

Nuclear Magnetic Resonance (NMR)

The diagnostic signal for nitrone formation is the downfield shift of the azomethine proton (

) and the appearance of the N-methyl singlet.

- (400 MHz,

  ):

  - 7.85 – 7.95 (s, 1H,

    ): The azomethine proton is the key indicator. It typically appears as a sharp singlet.

  - 7.50 – 8.00 (m, 7H, Ar-H): Complex multiplet corresponding to the naphthalene ring protons.

  - 3.90 – 3.95 (s, 3H,

    ): Characteristic singlet for the N-methyl group.

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- (100 MHz,

  ):

  - 135.0 – 138.0 (Azomethine C=N): Carbon atom of the nitrone functionality.
  - 54.0 – 55.0 (

    ): Methyl carbon attached to the cationic nitrogen.
  - 123.0 – 134.0 (Aromatic C): Naphthalene ring carbons.

Infrared Spectroscopy (FT-IR)

- (N-O Stretch): Strong band at 1160 – 1190

  . This is the most diagnostic band for the nitrone functionality.
- (C=N Stretch): Medium intensity band at 1580 – 1600

  .

Mass Spectrometry (MS)

- ESI-MS: Calculated for

  : 186.09. Found: 186.1.
- Fragmentation: Loss of oxygen (M-16) is a common fragmentation pathway in nitrones.

Applications & Mechanisms

1,3-Dipolar Cycloaddition

This nitrone acts as a 1,3-dipole (4

electrons) reacting with dipolarophiles (2

electrons, e.g., alkenes, alkynes) to form five-membered heterocycles.

Mechanism: The reaction proceeds via a concerted, synchronous mechanism where the HOMO of the dipole (nitrone) interacts with the LUMO of the dipolarophile (or vice-versa, depending on substituents), creating two new sigma bonds simultaneously.

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Spin Trapping

In biological systems or radical polymerization, the nitrone traps unstable radicals (

) to form a persistent nitroxide radical adduct.

Reaction:

The bulky naphthalene group stabilizes the adduct, allowing for longer half-lives and easier EPR detection compared to smaller linear nitrones.

Mechanistic Visualization

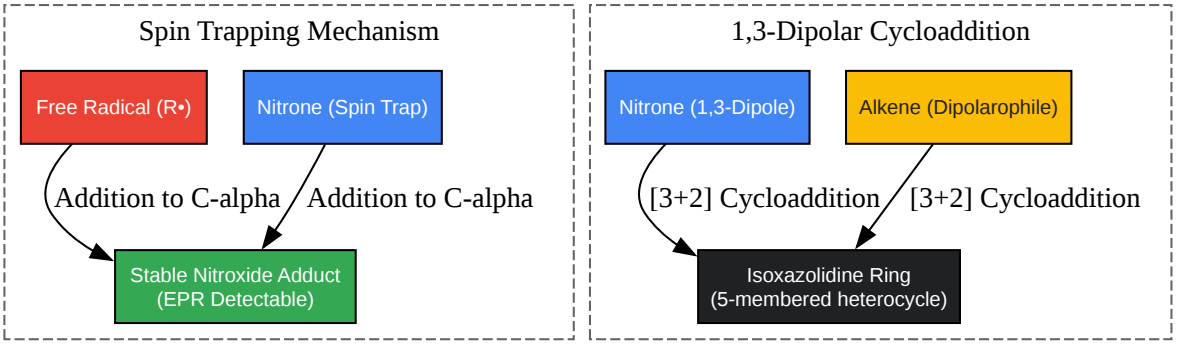

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Figure 2: Dual-utility mechanism showing radical trapping (top) and cycloaddition (bottom) pathways.

Quality Control & Stability

- Hygroscopicity: Nitrones are hygroscopic. Store in a desiccator.
- Hydrolysis: Susceptible to hydrolysis back to the aldehyde and hydroxylamine under acidic conditions. Ensure solvents are neutral.
- Photostability: Nitrones can undergo photoisomerization (

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) or cyclization to oxaziridines upon UV exposure. Store in amber vials away from direct light.

References

- Chakrabarty, M., et al. (2010).

  -(2-naphthyl)-N-methylnitrone: a computational study on photochemical nitrone–oxaziridine conversion." Photochemical & Photobiological Sciences, 9(8), 1133-1141.

- Hamer, J., & Macaluso, A. (1964). "Nitrones."[3][4][5] Chemical Reviews, 64(4), 473-495. (Foundational review on nitrone synthesis and properties).

- Janzen, E. G., & Haire, D. L. (1990). "Two decades of spin trapping." Advances in Free Radical Chemistry, 1, 253-295.

- Prangé, T., et al. (2020).[5] "Selective cycloadditions of C-(1-naphthyl)-N-methyl nitrone... to

  -unsaturated carbonyl compounds." Indian Journal of Chemistry - Section B, 59(4), 488.[5] (Analogous synthesis and characterization methodology).[4]

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Sources

- 1. 2-Methylnaphthalene | C11H10 | CID 7055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. Methanamine, N-methylene-, N-oxide | C2H5NO | CID 11137081 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. | Science Journal of University of Zakho [sjuoz.uoz.edu.krd]
- 5. researchgate.net [researchgate.net]
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